

Safe Handling and Disposal of 2-Ethyl-1,3-dioxolane: A Comprehensive Guide

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Compound of Interest

Compound Name: **2-Ethyl-1,3-dioxolane**

Cat. No.: **B3050401**

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For Immediate Reference: Researchers, scientists, and drug development professionals must handle **2-Ethyl-1,3-dioxolane** with stringent safety measures due to its flammable nature. This guide provides essential, step-by-step operational and disposal plans to ensure laboratory safety and compliance.

Essential Safety Information

2-Ethyl-1,3-dioxolane is a flammable liquid and requires careful handling to prevent ignition and exposure.^[1] While specific toxicity data for this compound is limited, it is prudent to treat it as potentially harmful if inhaled, ingested, or in contact with skin.^[2]

Quantitative Data

The following table summarizes the known physical and chemical properties of **2-Ethyl-1,3-dioxolane** and a closely related compound, 2-Ethyl-2-methyl-1,3-dioxolane, for which more data is available.

Property	2-Ethyl-1,3-dioxolane	2-Ethyl-2-methyl-1,3-dioxolane (for reference)
Molecular Formula	C ₅ H ₁₀ O ₂	C ₆ H ₁₂ O ₂
Molecular Weight	102.13 g/mol [3][4]	116.16 g/mol
CAS Number	2568-96-9[3][4]	126-39-6[2]
Appearance	Colorless to pale yellow clear liquid (estimated)[5]	Clear, colorless liquid[2]
Boiling Point	111-112 °C @ 760 mmHg (estimated)[5]	116-117 °C @ 760 mmHg
Flash Point	21.5 °C (71 °F) (estimated)[5]	12 °C (53.6 °F)[2]
Vapor Pressure	26.7 mmHg @ 25 °C (estimated)[5]	Not available
Solubility in Water	35,320 mg/L @ 25 °C (estimated)[5]	Not available

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is paramount when working with **2-Ethyl-1,3-dioxolane**.

Preparation and Engineering Controls

- Ventilation: Always handle this chemical inside a certified chemical fume hood to minimize inhalation exposure.[6]
- Ignition Sources: Ensure the work area is free of open flames, sparks, and hot surfaces. Use explosion-proof electrical equipment.[1][2]
- Static Discharge: Ground and bond all containers and receiving equipment to prevent static electricity discharge, which can ignite flammable vapors.[1][2]
- Emergency Equipment: Confirm that a safety shower and eyewash station are readily accessible and in good working order.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
[\[6\]](#)
- Hand Protection: Wear chemical-impermeable gloves. Butyl rubber or Viton™ are recommended for handling solvents of this class. Nitrile gloves may be suitable for incidental contact but should be changed immediately upon contamination.[\[7\]](#) Always inspect gloves for integrity before use.
- Skin and Body Protection: A flame-resistant lab coat and closed-toe shoes are mandatory. For larger quantities or tasks with a higher risk of splashing, consider additional protective clothing.
- Respiratory Protection: If working outside of a fume hood or if exposure limits are likely to be exceeded, a full-face respirator with an appropriate organic vapor cartridge is required.[\[6\]](#)

Handling Procedure

- Container Inspection: Before use, inspect the container for any damage or leaks.
- Dispensing: Use spark-proof tools for opening and dispensing.[\[6\]](#) Pour carefully to avoid splashing.
- Storage: Store the container tightly closed in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[2\]](#)[\[6\]](#)

Emergency and Disposal Plan

A clear plan for emergencies and waste disposal is critical to maintaining a safe laboratory environment.

Emergency Procedures

- Spill Response:
 - Alert Personnel: Immediately notify others in the vicinity.

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate immediately.
- Control Ignition Sources: If safe to do so, remove all sources of ignition.
- Containment: For minor spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.^[8] Work from the outside in to prevent spreading. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Cleanup: Scoop the absorbent material into a designated, labeled hazardous waste container using spark-proof tools.^[8]
- Decontamination: Clean the spill area with soap and water, collecting the cleaning materials for disposal as hazardous waste.
- Major Spills: For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team.

- First Aid:

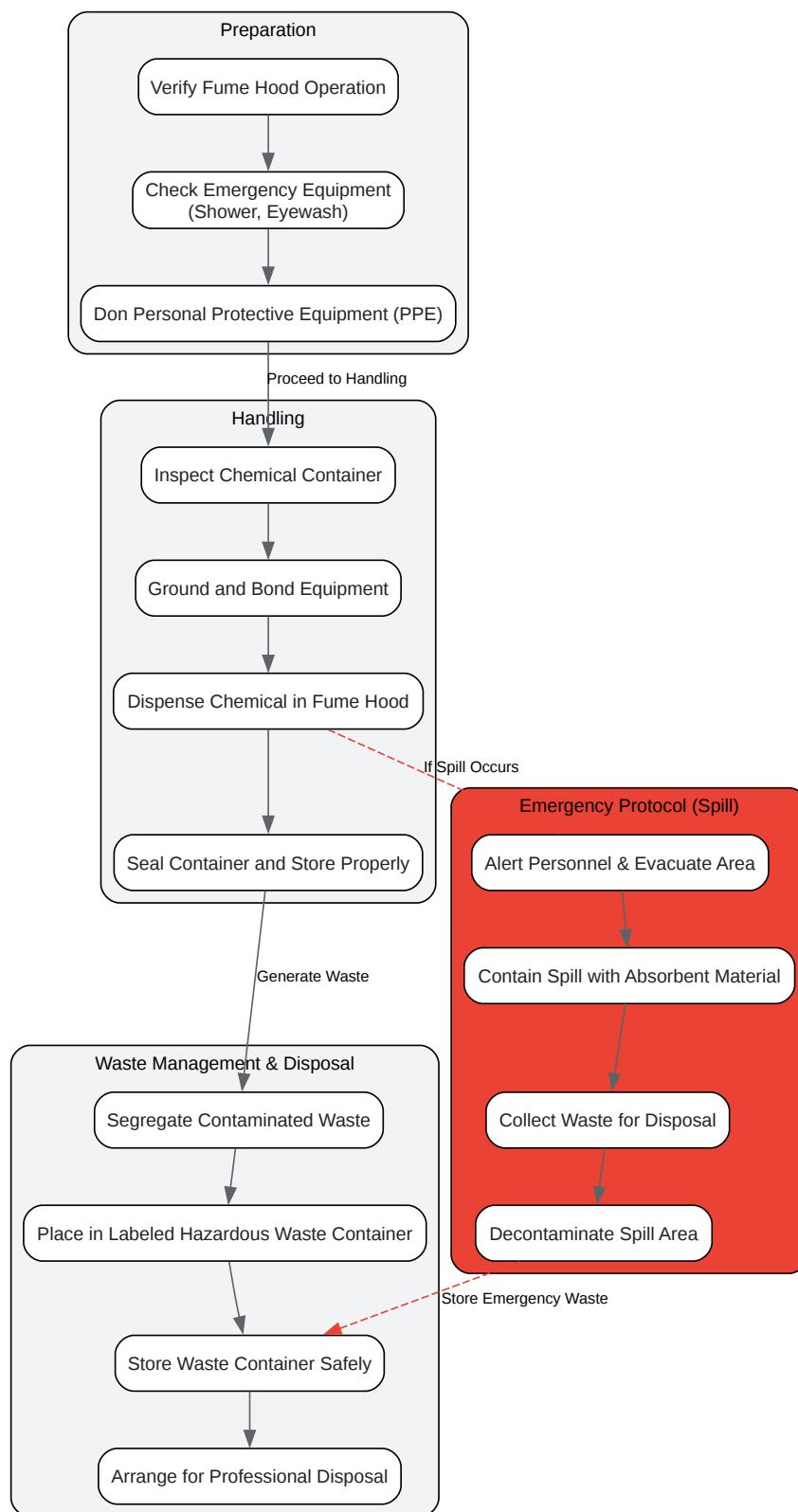
- Inhalation: Move the affected person to fresh air. Seek medical attention if symptoms occur.
- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes.^[9]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^[9] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.^[2]

Disposal Plan

- Waste Segregation: All materials contaminated with **2-Ethyl-1,3-dioxolane**, including used gloves, absorbent materials, and empty containers, must be treated as hazardous waste.
- Waste Collection:

- Use a designated, properly labeled, and sealed container for all **2-Ethyl-1,3-dioxolane** waste.
- The container should be stored in a well-ventilated area, away from ignition sources and incompatible materials.
- Final Disposal:
 - Disposal must be conducted through a licensed chemical destruction facility or a controlled incineration process with flue gas scrubbing.[6]
 - Do not discharge **2-Ethyl-1,3-dioxolane** or its waste into the sewer system.[6]
 - Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS department for specific disposal procedures.

Workflow for Handling **2-Ethyl-1,3-dioxolane**

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Caption: Workflow for the safe handling and disposal of **2-Ethyl-1,3-dioxolane**.

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